

# Synthesis of 3,5-Diethyloctane: A Technical Guide

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## Compound of Interest

Compound Name: 3,5-Diethyloctane

CAS No.: 62183-93-1

Cat. No.: B14561832

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## Introduction

**3,5-Diethyloctane** is a branched alkane with the molecular formula C<sub>12</sub>H<sub>26</sub>. As a saturated hydrocarbon, it finds applications in lubricant formulations, as a nonpolar solvent, and as a reference compound in analytical chemistry. The synthesis of specifically branched alkanes like **3,5-diethyloctane** is of interest to researchers in organic synthesis and materials science for structure-property relationship studies. This technical guide provides a comprehensive overview of plausible synthetic routes to **3,5-diethyloctane** from readily available starting materials, focusing on the Grignard reaction and the Wurtz coupling. Detailed, albeit theoretical, experimental protocols are presented, along with data summaries and visual representations of the synthetic pathways.

## Physicochemical Properties of 3,5-Diethyloctane

A summary of the known physical properties of **3,5-diethyloctane** is presented in Table 1. Spectroscopic data for this specific isomer is not widely available in public databases; therefore, expected NMR and mass spectrometry characteristics are derived from its structure and data for analogous compounds.

Table 1: Physicochemical and Spectroscopic Data of **3,5-Diethyloctane**

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>26</sub>
Molecular Weight	170.34 g/mol
CAS Number	62183-93-1
Boiling Point	197 °C (estimated)[1]
Melting Point	-50.8 °C (estimated)[1]
Density	0.7617 g/cm <sup>3</sup> (estimated)[1]
Refractive Index	1.4263 (estimated)[1]
Expected <sup>1</sup> H NMR (CDCl <sub>3</sub> )	
δ (ppm)	Signal
~0.9	t, 12H (4 x -CH <sub>2</sub> CH <sub>3</sub> )
~1.2-1.4	m, 12H (overlapping -CH <sub>2</sub> - and -CH-)
Expected <sup>13</sup> C NMR (CDCl <sub>3</sub> )	
δ (ppm)	Assignment
~14	-CH <sub>2</sub> CH <sub>3</sub>
~25	-CH <sub>2</sub> CH <sub>3</sub>
~30-40	other -CH <sub>2</sub> - and -CH-
Expected Mass Spectrum (EI)	
m/z	Fragment
170	[M] <sup>+</sup>
141	[M - C <sub>2</sub> H <sub>5</sub> ] <sup>+</sup>
113	[M - C <sub>4</sub> H <sub>9</sub> ] <sup>+</sup>
85	[C <sub>6</sub> H <sub>13</sub> ] <sup>+</sup>
57	[C <sub>4</sub> H <sub>9</sub> ] <sup>+</sup> (base peak)

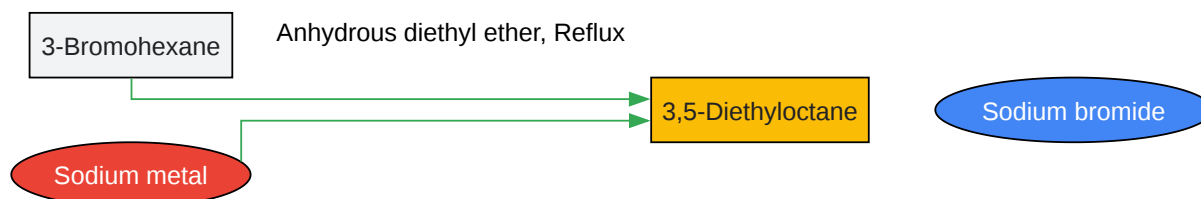
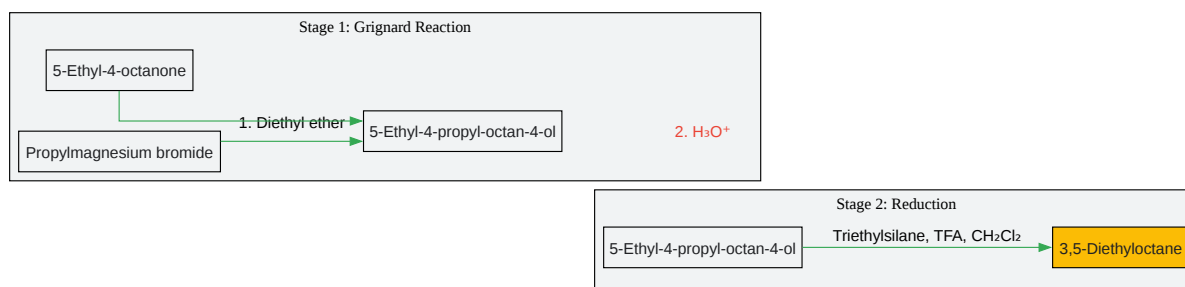
## Synthetic Strategies

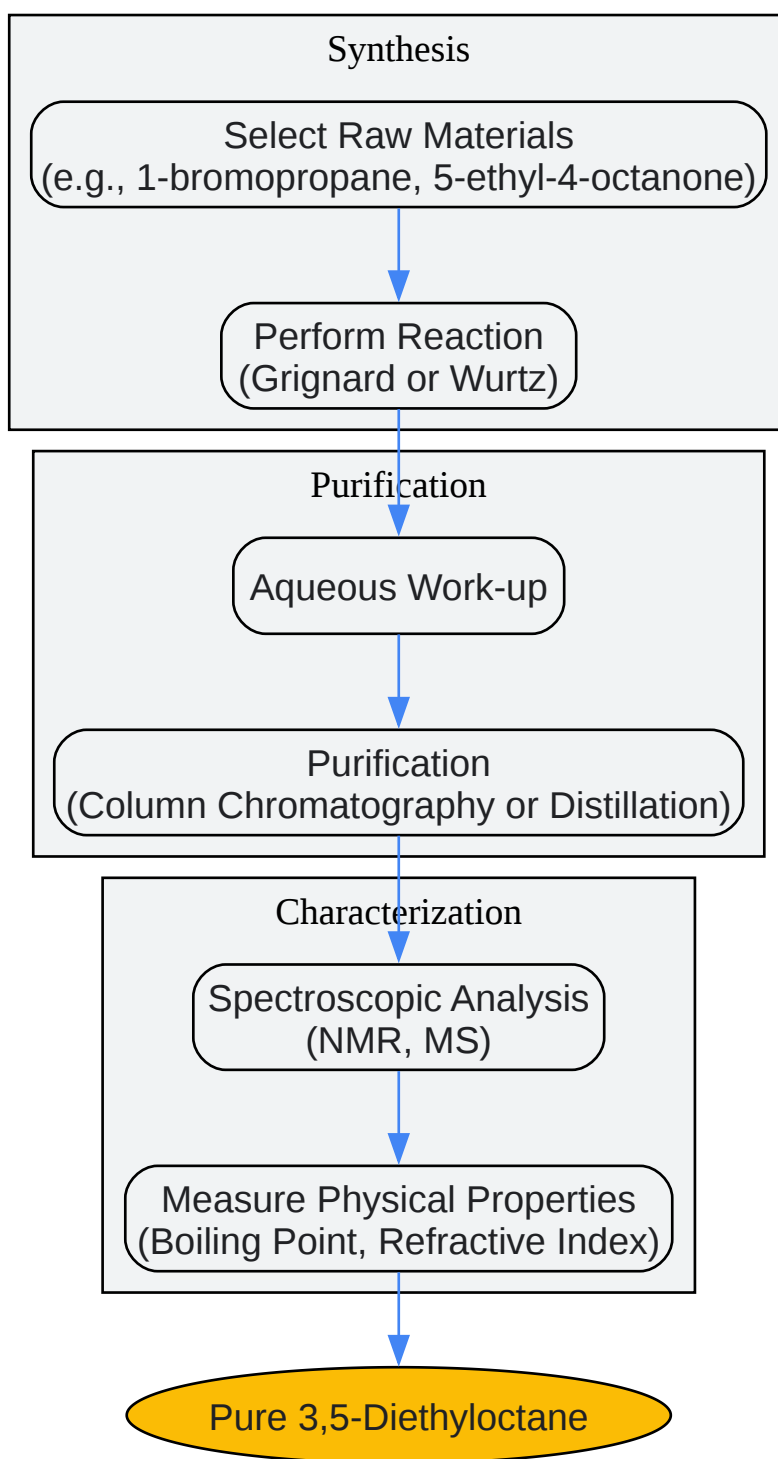
Two primary retrosynthetic disconnections for **3,5-diethyloctane** are considered: a Grignard-based approach and a Wurtz coupling reaction.

### Method 1: Grignard Synthesis and Reduction

This versatile two-stage approach involves the construction of a tertiary alcohol with the desired carbon skeleton via a Grignard reaction, followed by the reduction of the hydroxyl group to yield the target alkane.

Reaction Scheme:





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## References

- 1. 3,5-diethyloctane [[chemicalbook.com](https://www.chemicalbook.com)]
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